

purification techniques Rehmaionoside B

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rehmaionoside B

CAS No.: 104056-83-9

Cat. No.: S640531

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Rehmaionoside B Chemical Information

The table below summarizes the basic chemical identification data available for **Rehmaionoside B** from the search results.

Property	Description
Common Name	Rehmaionoside B [1]
Chemical Formula	C ₁₉ H ₃₄ O ₈ [2] [1]
Molecular Weight	390.5 g/mol [2]
CAS Registry Number	104112-06-3 [2]
Related Compound	Rehmaionoside A (isomer) [1]

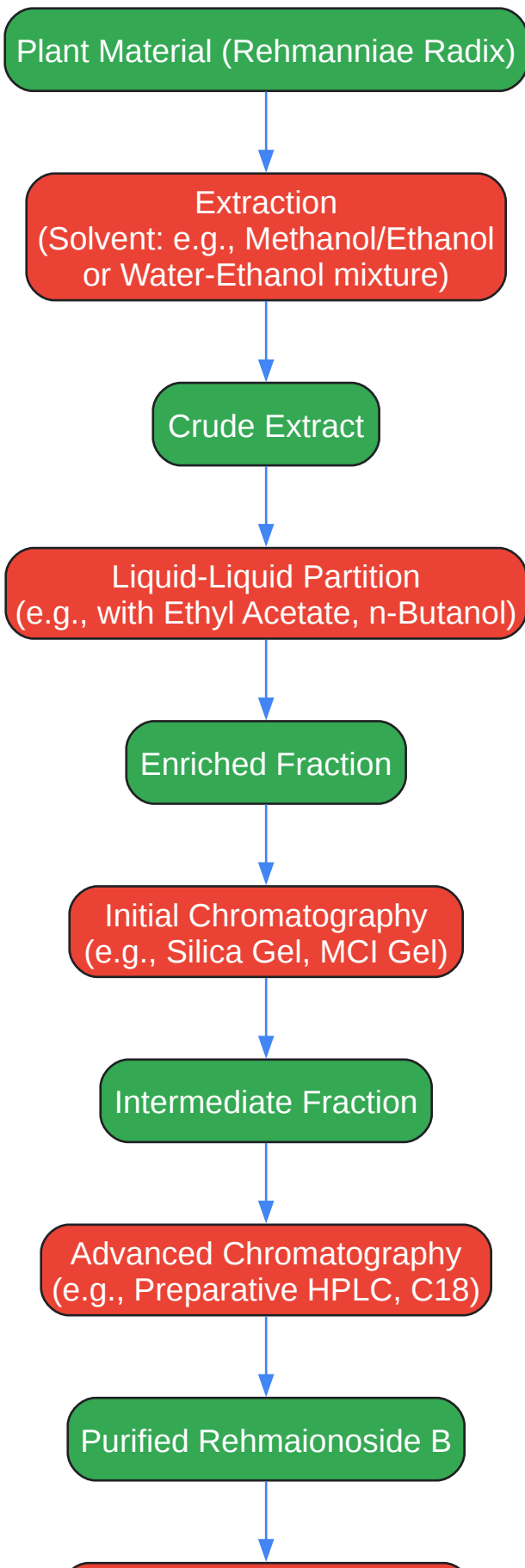
Analytical Identification Context

Rehmaionoside B is identified in scientific literature as a natural product in *Rehmanniae Radix* (the root of *Rehmannia glutinosa*) [1]. It is typically detected and characterized using advanced analytical techniques:

- **Technique:** Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Tandem Mass Spectrometry (UHPLC-QTOF-MS/MS) [1] [3].
- **Identification Key:** In positive ion mode, **Rehmaionoside B** shows a specific mass-to-charge ratio ($[M+Na]^+$) at m/z 413.2149 [1]. Its identity is confirmed by characteristic fragment ions that result from the loss of a glucose unit [1].

Suggested Purification Strategy

Since a direct protocol is unavailable, a standard approach for purifying similar plant-based glycosides can be proposed. The following diagram outlines a potential workflow, from raw material to purified compound.



**Purity Analysis & Validation
(UHPLC-MS, NMR)**

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How to Proceed with Protocol Development

Given the lack of specific details, you may need to develop a purification protocol through experimental optimization. Here are some practical steps you can take:

- **Consult Broader Literature:** Look for purification methods of structurally similar compounds, particularly **iridoid glycosides** or **scutellarein-type compounds**, as **Rehmaionoside B** is classified among them [1]. Techniques that work for these analogs are a good starting point.
- **Source High-Quality Materials:** Suppliers like SynZeal offer **Rehmaionoside B** and related impurities as reference standards [2]. While they synthesize it on demand, analyzing a sample of the pure compound can provide a benchmark for your own purification efforts.
- **Focus on Analytical Verification:** Allocate resources to robust analytical techniques. The use of **MS/MS fragmentation patterns** [1] and **Nuclear Magnetic Resonance (NMR) spectroscopy** will be critical for unambiguously confirming the identity and purity of your isolated compound.

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References

1. Analysis of Differences in the Chemical Composition ... [pmc.ncbi.nlm.nih.gov]
2. Impurities | SynZeal Rehmaionoside [synzeal.com]
3. Ultra-high performance liquid chromatography coupled ... [sciencedirect.com]

To cite this document: Smolecule. [purification techniques Rehmaionoside B]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b640531#purification-techniques-rehmaionoside-b>]

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